

An In-Depth Technical Guide to O-Methylscopolamine: IUPAC Nomenclature and Synonyms

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Compound of Interest

Compound Name: O-Methylscopolamine

Cat. No.: B15290056

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This technical guide provides a comprehensive overview of the chemical identity of **O-Methylscopolamine**, focusing on its formal IUPAC name and its various synonyms encountered in scientific literature and commercial products. This document is intended for researchers, scientists, and professionals in drug development who require precise chemical information.

IUPAC Name

The formal name of a chemical compound according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature provides an unambiguous description of its molecular structure. For **O-Methylscopolamine**, the following IUPAC name is recognized:

- (1R,2R,4S,5S)-7-[[[(2S)-3-hydroxy-2-phenylpropanoyl]oxy]-9,9-dimethyl-3-oxa-9-azatricyclo[3.3.1.0^{2,4}]nonan-9-ium]^[1]^[2]

It is important to note that slight variations in the stereochemical descriptors may be found in different databases, but they refer to the same core molecular entity. Another commonly cited IUPAC name is:

- [(1S,2S,4R,5R)-9,9-dimethyl-3-oxa-9-azoniatricyclo[3.3.1.0^{2,4}]nonan-7-yl] (2S)-3-hydroxy-2-phenylpropanoate^[2]

O-Methylscopolamine is a quaternary ammonium derivative of scopolamine.^{[2][3]} The approved drug form often consists of N-methyl scopolamine and a bromide ion.^[1]

Synonyms

O-Methylscopolamine is known by a multitude of synonyms in scientific literature, pharmacological databases, and as commercial brand names. This extensive list reflects its history of use and study. The synonyms can be categorized as follows:

Common Chemical Names:

- N-Methylscopolamine^{[1][2][4]}
- Methscopolamine^{[2][4][5][6]}
- Methylscopolamine^{[1][5]}

Salt Forms and Derivatives:

- Methylscopolamine bromide^{[1][3][5][7]}
- N-Methylscopolamine Bromide^{[2][3]}
- Hyoscine Methiodide^{[2][4]}
- Hyoscine Methobromide^{[3][4][5]}
- Scopolamine methyl bromide^[3]
- N-Methylhyoscine Bromide^[5]
- Methylscopolamine Nitrate^{[2][4]}

Trade and Brand Names:

- Pamine^{[1][5][7]}
- Extendryl^[7]

- AlleRx[7]
- Rescon[7]
- Holopon[3][5]
- Mescopil[3][5]
- Neo-Avagall[3][5]
- Paraspan[3][5]

Other Synonyms:

- Epoxymethamine Bromide[5]
- Epoxytropine Tropate Methylbromide[5]
- Lescopine Bromide[5]
- Methoscopylamine Bromide[5]

This guide will be expanded with quantitative data, experimental protocols, and visualizations in subsequent sections to provide a complete technical overview for the scientific community.

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References

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